

indapamide hemihydrate CSD Cambridge Structural Database

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Compound Focus: Indapamide hemihydrate

CAS No.: 180004-24-4

Cat. No.: S530602

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Resolved Crystal Structure

Research from Durham University used carbon-13 solid-state nuclear magnetic resonance (SSNMR) to resolve alternative crystal structure determinations of **indapamide hemihydrate** in the Cambridge Structural Database [1]. The study confirmed that the structure contains **multiple distinct molecules in the asymmetric unit** ($Z' = 4$), rather than featuring disorder in the orientation of the sulfonamide groups [1].

Key Chemical and Physical Data

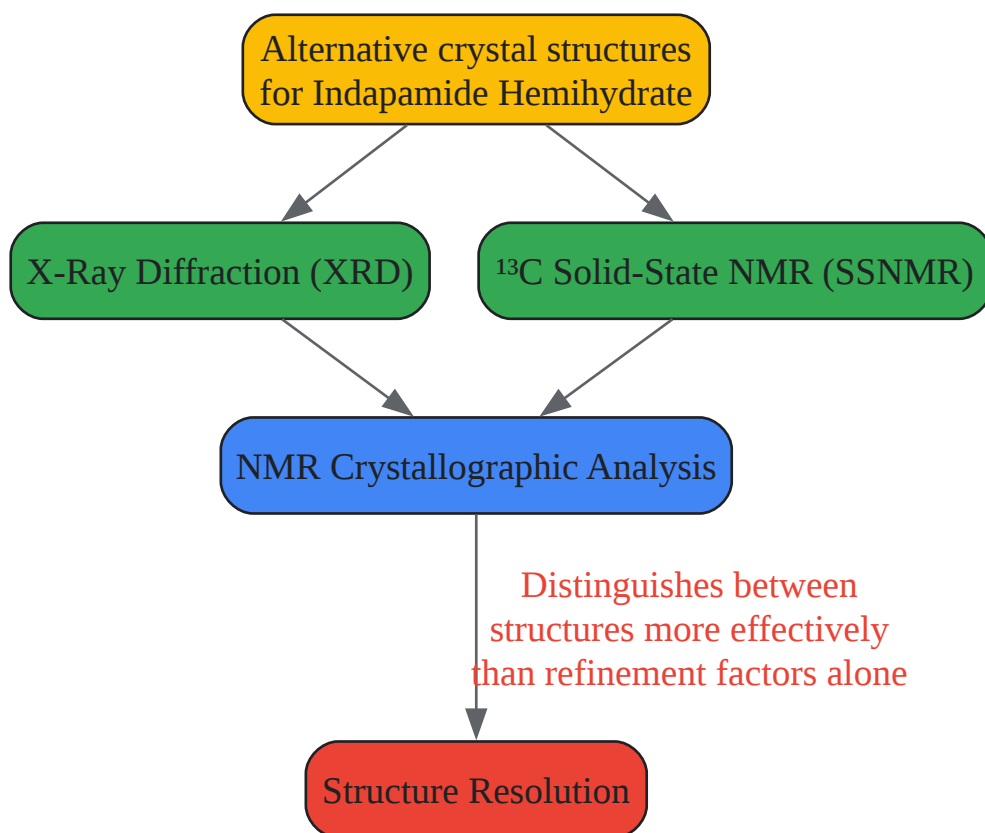
The table below summarizes the fundamental identifiers and properties of **indapamide hemihydrate**:

Property	Description
Chemical Name	(R)-4-chloro-N-(2-methylindolin-1-yl)-3-sulfamoylbenzamide hemihydrate [2]
Molecular Formula	$C_{16}H_{16}ClN_3O_3S \cdot \frac{1}{2}H_2O$ [2]
CAS Registry Number	180004-24-4 [3] [2]

Property	Description
Related CAS Number	26807-65-8 (indapamide free base) [2]
Molar Mass	365.83 g·mol ⁻¹ (for C ₁₆ H ₁₆ ClN ₃ O ₃ S) [4]
Water Content	Hemihydrate form contains half a water molecule per molecule of indapamide [2]

Experimental Workflow for Structure Determination

The following diagram illustrates the methodology used to resolve the **indapamide hemihydrate** crystal structure:



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Experimental workflow combining XRD and SSNMR for structure resolution.

Accessing Structures in the CSD

You can access crystal structures published as **CSD Communications** (a way to share small molecule crystal structures directly in the database without an associated scientific paper) through the CCDC's online service [5]. Search using the journal name "CSD Communications" to find relevant entries [5].

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References

1. Collections [collections.durham.ac.uk]
2. | 180004-24-4 | SynZeal Indapamide Hemihydrate [synzeal.com]
3. Indapamide hemihydrate | Diuretic Agent [medchemexpress.com]
4. Indapamide [en.wikipedia.org]
5. Sharing Crystal Structure | CCDC Data [ccdc.cam.ac.uk]

To cite this document: Smolecule. [indapamide hemihydrate CSD Cambridge Structural Database]. Smolecule, [2026]. [Online PDF]. Available at:

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